

Proper Disposal Procedures for Dimethyl (2R)-2-hydroxypentanedioate

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Compound of Interest

Compound Name: *Dimethyl (2R)-2-hydroxypentanedioate*

CAS No.: 55094-98-9

Cat. No.: B3384428

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Core Directive & Chemical Profile[1][2][3]

Dimethyl (2R)-2-hydroxypentanedioate (also known as Dimethyl (R)-2-hydroxyglutarate or Octyl-2HG analog precursor) is a cell-permeable ester derivative of the oncometabolite (R)-2-hydroxyglutarate.[1][2] In research, it is frequently used to mimic the metabolic state of IDH1/2-mutant cancers.[3][1][2]

Effective disposal requires understanding its chemical instability.[3][1] As an ester, this compound is prone to hydrolysis, breaking down into (R)-2-hydroxyglutaric acid and methanol.[3][1][2] Consequently, waste streams containing this compound must be managed not just as organic acids, but as potential flammable solvent hazards due to methanol evolution.[1]

Chemical Identity & Properties

Parameter	Detail
Chemical Name	Dimethyl (2R)-2-hydroxypentanedioate
Common Synonyms	Dimethyl (R)-2-hydroxyglutarate; (R)-2-HG dimethyl ester
CAS Number	81077-10-3 (General/Racemate); 55094-97-8 ((S)-isomer ref); Specific (R)-isomer often custom synthesized.[2][4][5][6][7][8]
Molecular Formula	C ₇ H ₁₂ O ₅
Physical State	Colorless to pale yellow liquid (typically)
Key Hazard	Hydrolysis releases Methanol (Flammable/Toxic)
Storage	-20°C, Desiccated (Moisture Sensitive)

Risk Assessment & Pre-Disposal Handling[1][3]

The Hydrolysis Hazard

Unlike stable inorganic salts, **Dimethyl (2R)-2-hydroxypentanedioate** is dynamic.[1][2] Upon contact with water, acids, or bases in a waste container, the following reaction occurs:

[3][1]

Operational Implication: A waste container that initially contains only the non-flammable ester and water can eventually accumulate enough methanol to lower the flash point into the ignitable range (< 60°C).[1]

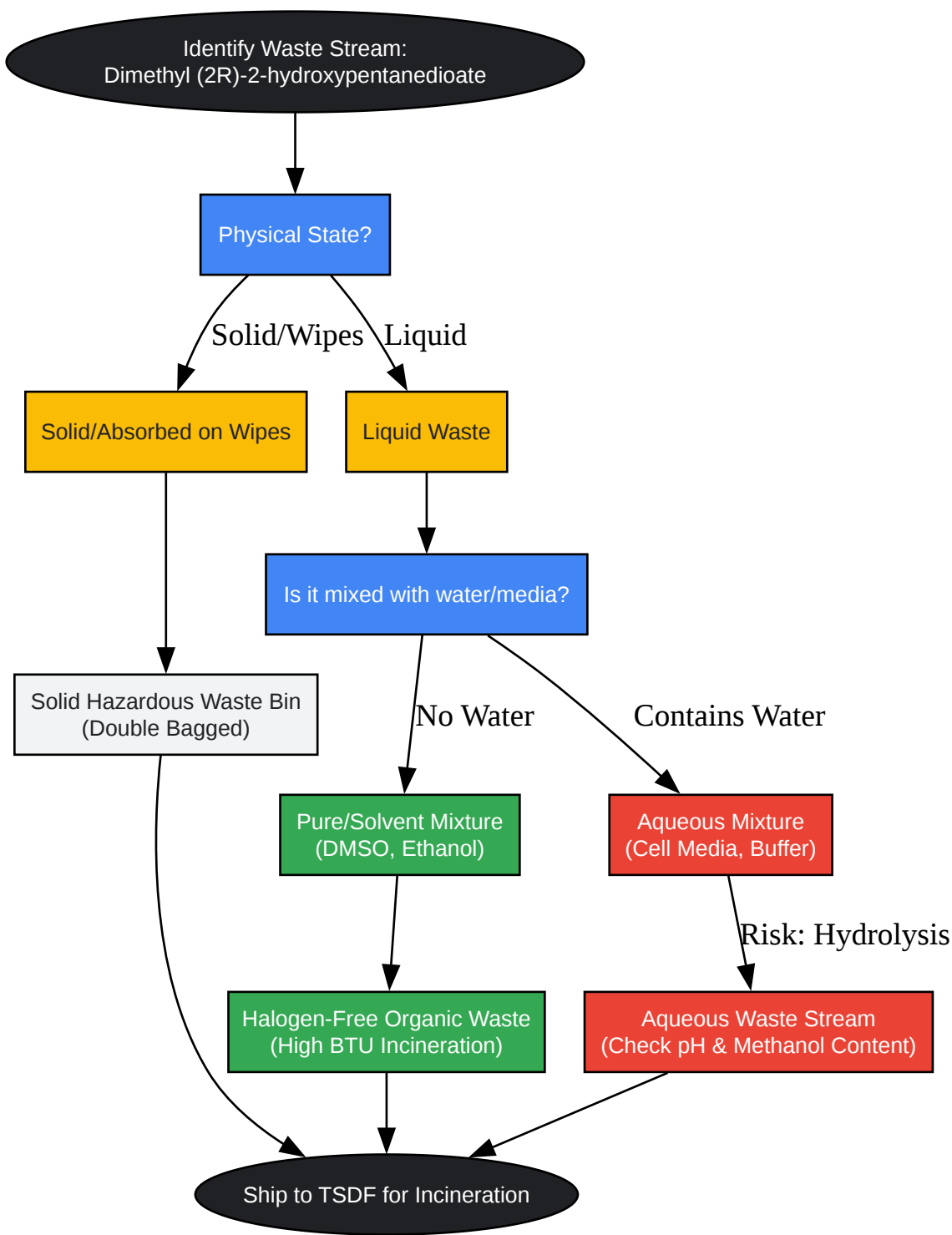
Segregation Protocols

- Keep Dry: Collect pure, unused liquid in a separate "Organic Waste" container, not mixed with aqueous buffers if possible.
- No Oxidizers: Strictly segregate from strong oxidizers (e.g., nitric acid, perchlorates).[3][1] The hydroxyl group and liberated methanol create a high risk of exothermic reaction.[3][1]

- Labeling: Waste tags must explicitly list "Methanol" as a potential constituent if the waste is aqueous or old.[1]

Disposal Workflow (Decision Matrix)

The following decision tree outlines the compliant disposal path based on the physical state and purity of the waste.



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Figure 1: Operational decision tree for segregating **Dimethyl (2R)-2-hydroxypentanedioate** waste streams.

Step-by-Step Disposal Procedures

Scenario A: Pure Liquid or Solvent Mixture (DMSO/Ethanol)

This is the most common form for stock solutions.[3][1]

- Container: Use a High-Density Polyethylene (HDPE) or Glass container.[3][1]
- Labeling: Mark as "Flammable Organic Waste." List constituents: "**Dimethyl (2R)-2-hydroxypentanedioate**, DMSO/Ethanol."[1][2]
- Action: Pour directly into the laboratory's consolidated halogen-free organic solvent waste carboy.[3][1]
- Caution: Ensure the carboy is grounded during transfer to prevent static discharge, as the carrier solvent (e.g., ethanol) is flammable.[3][1]

Scenario B: Aqueous Mixtures (Cell Culture Media)

This occurs after cell treatment.[3][1]

- Assessment: If the concentration is millimolar (mM) or lower, the methanol generated will be negligible (<0.1%).[3][1]
- Collection: Collect in "Aqueous Hazardous Waste" containers. Do not pour down the sink. Even dilute esters can be toxic to aquatic life before they fully hydrolyze.[3][1]
- Stabilization: If the solution is acidic, neutralization (pH 6-8) effectively slows further hydrolysis during temporary storage, though incineration remains the ultimate fate.[1]

Scenario C: Solid Waste (Spill Cleanup/Contaminated PPE)[2]

- Absorbent: Use vermiculite or polypropylene pads to absorb liquid spills.[3][1]
- Packaging: Place contaminated materials into a clear polyethylene bag (minimum 4 mil thickness).

- Secondary Containment: Seal the bag and place it inside a secondary solid waste container or drum.
- Labeling: "Debris contaminated with **Dimethyl (2R)-2-hydroxypentanedioate.**"

Emergency Response: Spills

In the event of a spill outside a fume hood:

Phase	Action
1. Evacuate & Ventilate	Remove ignition sources immediately. Methanol vapors (from hydrolysis) can travel to sparks.
2. [3] [1] PPE Donning	Wear Nitrile gloves (double gloving recommended), safety goggles, and a lab coat. [3] [1]
3. Containment	Dike the spill with absorbent pillows or sand. [3] [1] Do not use combustible materials like sawdust.
4. [3] [1] Decontamination	After absorbing the bulk liquid, wipe the surface with a 10% soap/water solution. [3] [1]
5. Disposal	Treat all cleanup materials as Hazardous Solid Waste (see Scenario C).

References

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